

cyclopropanethiol CAS number and molecular formula

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Compound of Interest

Compound Name: Cyclopropanethiol

Cat. No.: B3056065

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An In-depth Technical Guide to **Cyclopropanethiol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **cyclopropanethiol**, a versatile building block in organic synthesis and medicinal chemistry. It covers the fundamental properties, synthesis, reactivity, and applications of this compound, with a focus on its role in drug discovery and development.

Core Properties of Cyclopropanethiol

Cyclopropanethiol, a sulfur-containing analog of cyclopropanol, is a colorless liquid with a characteristic stench. Its unique properties are derived from the combination of a strained three-membered ring and a nucleophilic thiol group.

Table 1: Physicochemical Properties of **Cyclopropanethiol**

Property	Value	Source
CAS Number	6863-32-7	[1] [2] [3]
Molecular Formula	C ₃ H ₆ S	[1] [2] [3]
Molecular Weight	74.15 g/mol	[1] [2]
IUPAC Name	cyclopropanethiol	[1] [2]
SMILES	C1CC1S	[1] [2]
InChI Key	NQUFBBVYXNYYDX- UHFFFAOYSA-N	[1] [2]

Synthesis and Reactivity

The synthesis of **cyclopropanethiol** can be achieved through various methods, including the reaction of cyclopropyl halides with a sulfur source or the reduction of cyclopropyl sulfonyl chlorides. Recent advancements have also explored photocatalytic rearrangements of cyclopropanol derivatives.[\[1\]](#)

The reactivity of **cyclopropanethiol** is dominated by the interplay between the strained cyclopropane ring and the thiol functionality. This allows for two primary reaction pathways: those that preserve the cyclopropane ring and those that involve ring-opening.

Ring-Preserving Reactions

The thiol group readily undergoes reactions typical of thiols, such as alkylation, acylation, and oxidation, while keeping the cyclopropane ring intact. The thiolate anion is a potent nucleophile and participates in SN2 reactions with various electrophiles.[\[1\]](#)

Key Ring-Preserving Reactions:

- **S-Alkylation:** Reaction with alkyl halides in the presence of a base to form cyclopropyl sulfides.
- **S-Acylation:** Reaction with acyl chlorides or anhydrides to yield cyclopropyl thioesters.

- Oxidation: Controlled oxidation can yield cyclopropyl sulfoxides or sulfones, while stronger oxidizing agents produce cyclopropanesulfonic acid.[1]

Ring-Opening Reactions

The significant ring strain of approximately 28 kcal/mol makes the cyclopropane ring susceptible to cleavage under certain conditions.[1] These ring-opening reactions are valuable for the synthesis of linear sulfur-containing compounds.[4][5][6]

Factors Influencing Ring-Opening:

- Electrophiles: Strong electrophiles can activate the cyclopropane ring, leading to cleavage.
- Nucleophiles: The regioselectivity of nucleophilic attack can be influenced by substituents on the ring.[6]
- Catalysts: Transition metals can catalyze various ring-opening and rearrangement reactions.[4]

Experimental Protocols

General Procedure for S-Alkylation of Cyclopropanethiol

This protocol describes a typical S-alkylation reaction, a common ring-preserving transformation.

Materials:

- **Cyclopropanethiol**
- Alkyl halide (e.g., iodomethane, benzyl bromide)
- Base (e.g., sodium hydride, potassium carbonate)
- Anhydrous solvent (e.g., tetrahydrofuran, dimethylformamide)
- Standard glassware for inert atmosphere reactions

Procedure:

- To a solution of **cyclopropanethiol** in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon), add the base portion-wise at 0 °C.
- Stir the mixture at 0 °C for 30 minutes to an hour to allow for the formation of the thiolate.
- Slowly add the alkyl halide to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed, as monitored by thin-layer chromatography (TLC).
- Quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an appropriate organic solvent (e.g., diethyl ether, ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Applications in Drug Discovery and Development

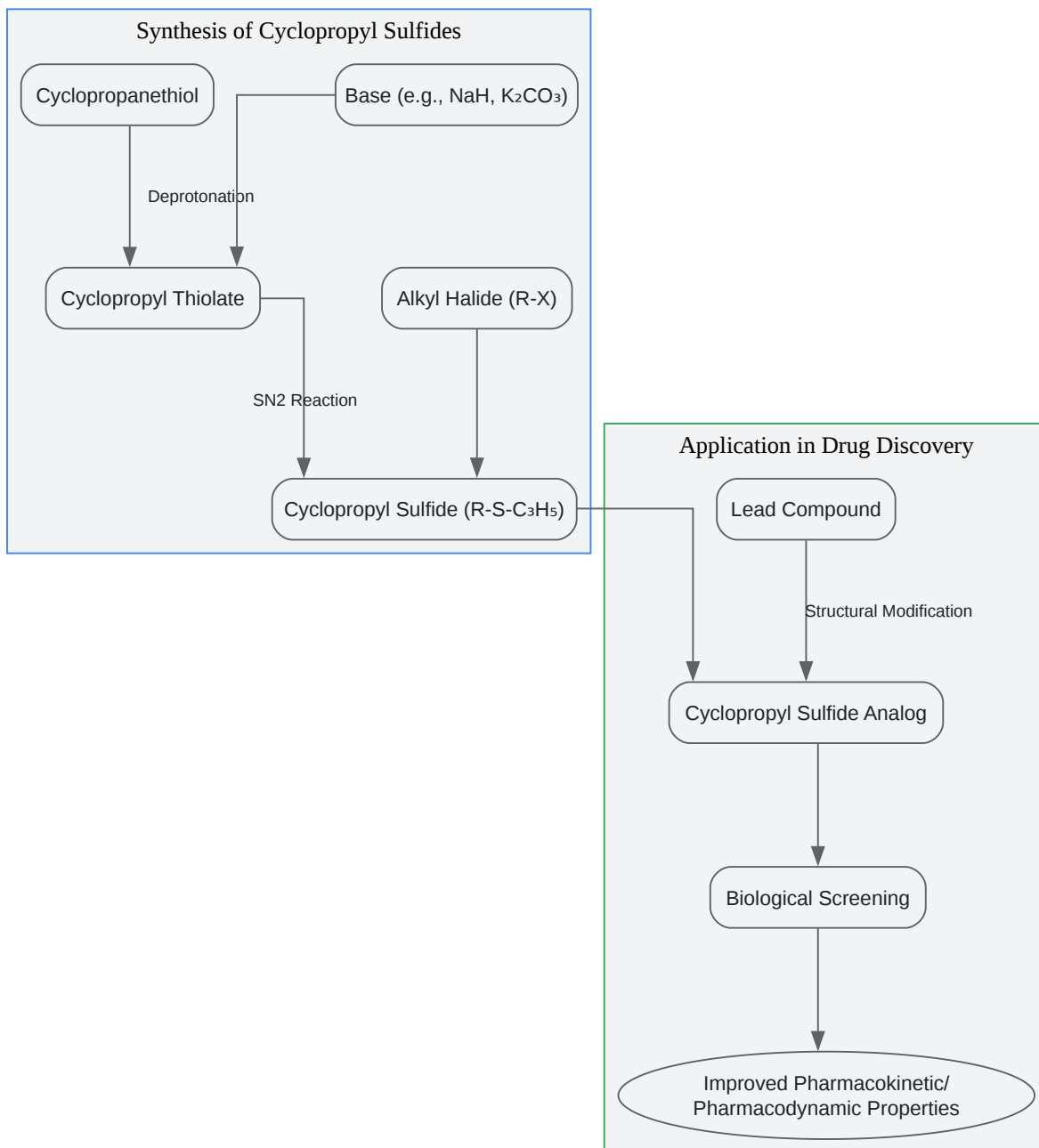
The cyclopropyl motif is a valuable structural component in medicinal chemistry.^{[7][8]} Its incorporation into drug candidates can lead to several beneficial effects:

- **Enhanced Potency:** The rigid nature of the cyclopropane ring can lock a molecule into a bioactive conformation, improving its binding affinity to the target.^[7]
- **Increased Metabolic Stability:** The C-H bonds of the cyclopropane ring are stronger than those in aliphatic chains, making them less susceptible to metabolic oxidation.^[7]
- **Modulation of Physicochemical Properties:** The introduction of a cyclopropyl group can alter a molecule's lipophilicity, solubility, and membrane permeability.^{[7][8]}
- **Reduced Off-Target Effects:** The conformational constraint imposed by the cyclopropyl ring can improve selectivity for the intended biological target.^[7]

Cyclopropanethiol serves as a key intermediate for introducing the cyclopropylthio- or related moieties into complex molecules, including active pharmaceutical ingredients.

Signaling Pathways and Logical Relationships

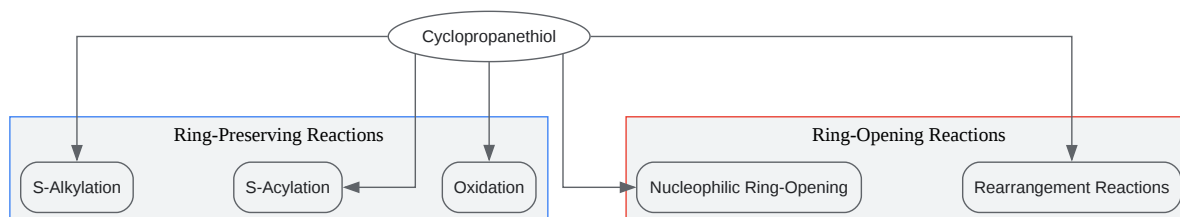
The following diagram illustrates a generalized workflow for the synthesis of cyclopropyl sulfide derivatives from **cyclopropanethiol** and their potential application in drug discovery.



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Caption: Synthetic workflow for cyclopropyl sulfides and their application in lead optimization.

The next diagram illustrates the divergent reactivity of **cyclopropanethiol**.



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Caption: Divergent reactivity of **cyclopropanethiol**.

Safety and Handling

Cyclopropanethiol is a flammable liquid and is harmful if swallowed or in contact with skin. It causes skin and serious eye irritation.[2] It is also very toxic to aquatic life.[2]

Table 2: GHS Hazard Statements for **Cyclopropanethiol**

Hazard Code	Description
H225	Highly flammable liquid and vapor
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
H400	Very toxic to aquatic life

Source:[2]

Handling Precautions:

- Work in a well-ventilated area or in a chemical fume hood.[9][10]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[9][10]
- Keep away from heat, sparks, open flames, and other ignition sources.[9][10]
- Ground/bond container and receiving equipment to prevent static discharge.[9][10]
- Use only non-sparking tools.[9][10]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][10]

In Case of Exposure:

- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[9][10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9][10]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[9]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[10]

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with **cyclopropanethiol**. [9][10]

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